

Application Notes: Preparation of 6H05 TFA Stock Solution for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6H05 TFA
Cat. No.: B10761728

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6H05 is a selective, allosteric inhibitor of the oncogenic KRas(G12C) mutant.^{[1][2]} It functions by binding to and stabilizing the inactive, GDP-bound state of KRas(G12C), thereby preventing its interaction with downstream effectors and inhibiting pro-proliferative signaling pathways. The trifluoroacetic acid (TFA) salt is a common formulation for synthetic peptides and small molecules like 6H05. Proper preparation of a stock solution is critical for accurate and reproducible results in cell-based assays. These application notes provide a detailed protocol for the preparation, storage, and use of **6H05 TFA** stock solutions in a research setting.

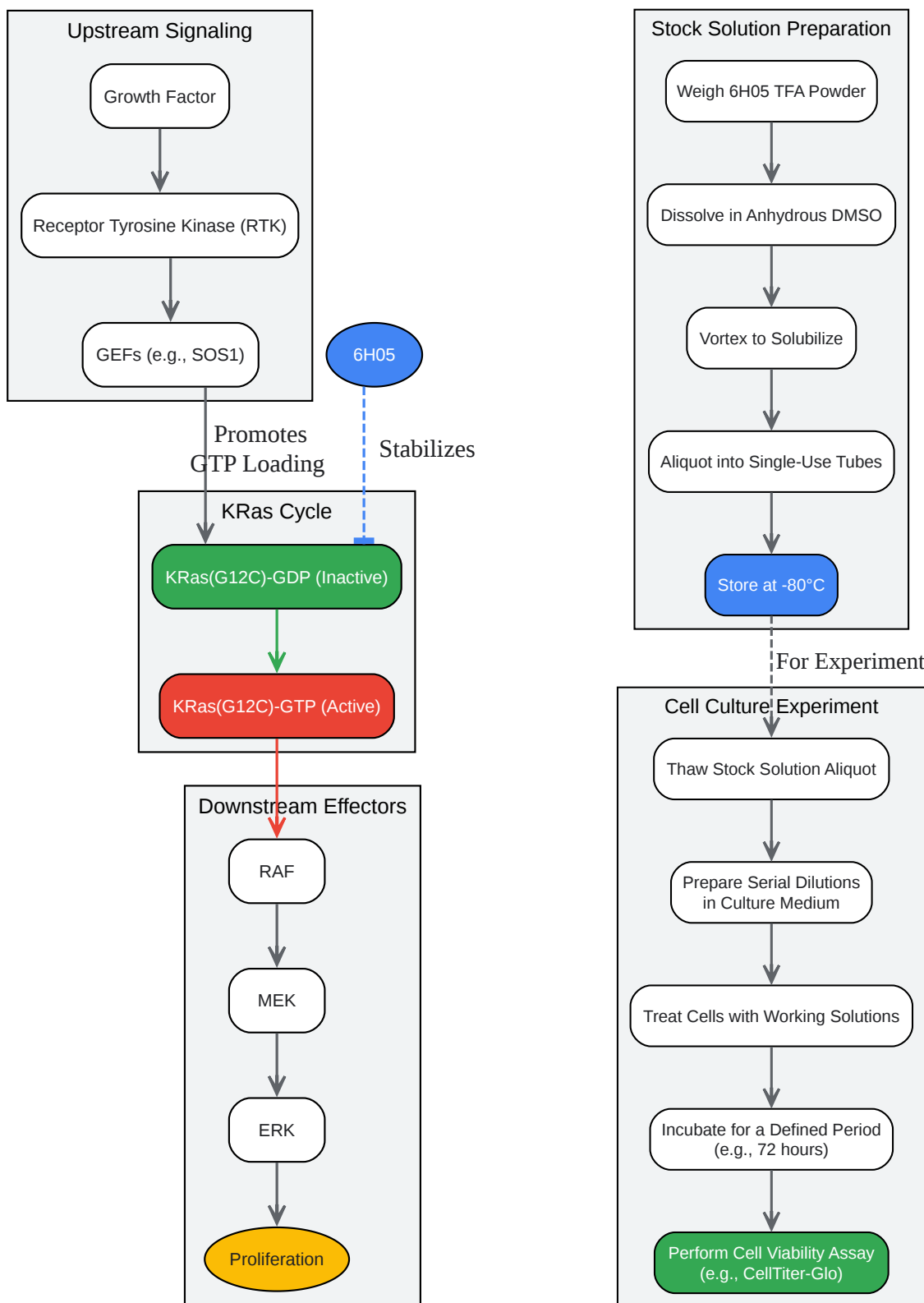
Quantitative Data Summary

For ease of reference, the key quantitative data for **6H05 TFA** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	590.14 g/mol	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Storage (Stock Solution)	-20°C for up to 1 month	[2]
	-80°C for up to 6 months	[2]
Typical IC50 Range	Nanomolar to low micromolar (cell-dependent)	[1]

Signaling Pathway of 6H05 Action

The diagram below illustrates the simplified signaling pathway inhibited by 6H05. KRas(G12C) is a small GTPase that, when mutated, becomes locked in an active, GTP-bound state. This leads to the constitutive activation of downstream pro-growth pathways such as the RAF-MEK-ERK (MAPK) cascade. 6H05 allosterically binds to the inactive, GDP-bound form of KRas(G12C), preventing its activation and subsequent downstream signaling.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The KRASG12C Inhibitor, MRTX849, Provides Insight Toward Therapeutic Susceptibility of KRAS Mutant Cancers in Mouse Models and Patients - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- To cite this document: BenchChem. [Application Notes: Preparation of 6H05 TFA Stock Solution for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10761728/docs#application-notes-preparation-of-6h05-tfa-stock-solution-for-cell-culture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check